Aluminium-nickel

• IUPAC Name: aluminum;nickel
• InChI: InChI=1S/Al.Ni
• InChI Key: NPXOKRUENSOPAO-UHFFFAOYSA-N
• Canonical SMILES: [Al].[Ni]

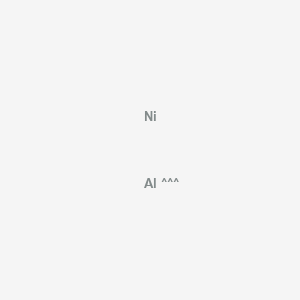

• Molecular Formula: AlNi
• Related CAS: 12003-81-5, 638203-34-6
• DSSTOX Substance ID: DTXSID0065145, DTXSID10276552
• Molecular Weight: 85.675 g/mol
• Physical Description: Gray powder; Insoluble in water; [MSDSonline]
• CAS No.: 12635-29-9, 37258-79-0, 12003-78-0, 12704-83-5, 12635-27-7

Description

This high-purity Aluminium-Nickel (Al-Ni) alloy reagent is designed for advanced materials science and engineering research, particularly in the study of nickel aluminide intermetallic compounds. The Al-Ni system is central to investigations of structural materials for high-temperature applications, where intermetallics like Ni₃Al and NiAl are valued for their high melting point, low density, high strength, and excellent oxidation and corrosion resistance . Researchers utilize this reagent to explore reactive sintering and self-propagating high-temperature synthesis (SHS), processes where the exothermic formation of intermetallic phases generates sufficient heat to sustain the reaction, overcoming challenges associated with conventional melt-metallurgy . The mechanism of phase formation is a key area of study; research indicates that during heat treatment, intermetallic phases such as Ni₂Al₃ can form first at the interface, followed by the development of other phases like NiAl and Ni₃Al, depending on the temperature and stoichiometry . This reagent is also critical for alloy development and composite fabrication, where it can serve as a precursor or reinforcement to enhance hardness and wear resistance in aluminum matrix composites . Furthermore, it finds application in fundamental studies on shock-induced chemical reactions and the synthesis of energetic structural materials due to its high mixture density and significant heat release upon reaction . This product is strictly for research purposes in controlled laboratory settings. It is labeled "For Research Use Only" and is not intended for diagnostic, therapeutic, or any personal use.

Preparation Methods

Synthetic Routes and Reaction Conditions

Aluminium-nickel compounds can be synthesized through various methods, including:

Combustion Synthesis: This method involves the reaction of aluminium and nickel powders under high-temperature conditions, leading to the formation of nickel aluminides.

Mechanical Alloying: This technique involves the repeated welding, fracturing, and re-welding of aluminium and nickel powders in a high-energy ball mill, resulting in the formation of a homogeneous alloy.

Chemical Vapor Deposition (CVD): In this method, aluminium and nickel precursors are vaporized and then deposited onto a substrate, forming a thin film of nickel aluminide.

Industrial Production Methods

Industrial production of this compound compounds often involves the use of high-temperature furnaces to melt and alloy the constituent metals. The molten alloy is then cast into desired shapes and subjected to heat treatment to achieve the required mechanical properties .

Chemical Reactions Analysis

Chemical Reactions Involving Aluminium-Nickel Compounds

The formation of this compound compounds occurs through several key reactions, particularly during thermal processing. The primary intermetallic phases formed include:

• NiAl : Nickel aluminide, known for its excellent oxidation resistance and strength at elevated temperatures.

• Ni3Al : A phase that exhibits improved ductility and is often used in turbine blades.

Formation Mechanisms

The formation of these intermetallics can be understood through the following reaction pathways:

• Direct Reaction : When aluminium and nickel are heated together, they can react directly to form NiAl:

  $$\text{3 Ni}+\text{Al}\rightarrow \text{Ni}_3\text{Al}$$

• Sequential Formation : The reactions can occur in stages where NiAl forms first, followed by the transformation to Ni3Al upon further heating:

  $$\text{Ni}+\text{Al}\rightarrow \text{NiAl}\quad (\text{at }290-500^\circ C)$$ $$\text{NiAl}+\text{Ni}\rightarrow \text{Ni}_3\text{Al}\quad (\text{at }>500^\circ C)$$

Temperature Effects on Reactions

The temperature at which these reactions occur is critical. For instance, the formation of NiAl has been observed at temperatures as low as 290 °C, while the transition to Ni3Al typically requires higher temperatures (above 500 °C) .

Characterization Techniques

Several techniques have been employed to study the formation and characteristics of this compound compounds:

• X-ray Diffraction (XRD) : Used to identify phases formed during heat treatment.

• Differential Thermal Analysis (DTA) : Helps in determining reaction temperatures and exothermic behavior.

• Transmission Electron Microscopy (TEM) : Provides insights into microstructural changes.

Key Observations from Studies

Research has shown that:

• The initial reaction between nickel and aluminium leads to the formation of NiAl, which then can further react to form Ni3Al.

• The microstructure evolves significantly with temperature, with distinct layers of intermetallics forming at various stages of heating .

Data Table of Reaction Phases and Temperatures

The following table summarizes key reactions involving this compound compounds along with their corresponding temperature ranges:

Reaction #	Temperature Range (°C)	Phase Formed
1	290	NiAl
2	500	Ni3Al
3	>1133	Al3Ni2
4	>1300	Complete NiAl layer

Scientific Research Applications

Properties of Aluminium-Nickel Alloys

This compound alloys are characterized by:

• High Strength-to-Weight Ratio : The addition of nickel significantly enhances the tensile and yield strengths of aluminium.
• Corrosion Resistance : These alloys resist degradation in harsh environments, including exposure to seawater and chemicals.
• Thermal Stability : They maintain structural integrity at elevated temperatures, making them ideal for high-temperature applications.

Aerospace Industry

This compound alloys are extensively used in the aerospace sector due to their ability to withstand extreme conditions. Key applications include:

• Turbine Blades : Their high strength and thermal stability make them suitable for turbine components that operate under high mechanical stress.
• Aircraft Structures : Used in fuselage and wing components where weight reduction is critical without compromising strength.

Automotive Industry

In automotive manufacturing, this compound alloys contribute to improved performance and efficiency:

• Engine Components : Utilized in cylinder heads and engine blocks where high thermal resistance is required.
• Exhaust Systems : Their corrosion resistance allows for longer-lasting components in harsh exhaust environments.

Energy Sector

The energy industry benefits from the unique properties of this compound alloys:

• Gas Turbines : Employed in power generation systems due to their ability to endure high temperatures and mechanical loads.
• Renewable Energy : Used in wind turbines and solar power systems where durability against environmental factors is essential.

Medical Applications

This compound alloys are also finding their way into the medical field:

• Medical Implants : Their biocompatibility and corrosion resistance make them suitable for long-term implants such as orthopedic devices and dental applications.

Emerging Technologies

Recent advancements have opened new avenues for this compound compounds:

• Additive Manufacturing : The use of these alloys in 3D printing allows for the creation of complex geometries with minimal waste.
• Hydrogen Fuel Cells : Research is ongoing into their application in next-generation energy solutions, particularly in hydrogen fuel technologies.

Case Study 1: Aerospace Component Testing

A study conducted on turbine blades made from this compound alloys demonstrated a significant increase in performance under thermal cycling tests compared to traditional materials. The blades maintained structural integrity at temperatures exceeding 800 °C while exhibiting minimal deformation.

Case Study 2: Automotive Exhaust Systems

Research on exhaust systems utilizing this compound alloys showed a reduction in weight by approximately 30% compared to conventional stainless steel systems. This weight reduction contributed to improved fuel efficiency without sacrificing durability.

Data Tables

Application Area	Specific Use	Key Benefits
Aerospace	Turbine blades	High strength, thermal stability
Automotive	Engine components	Lightweight, improved fuel efficiency
Energy	Gas turbines	Corrosion resistance, high-temperature stability
Medical	Implants	Biocompatibility, long-term durability
Emerging Tech	Additive manufacturing	Complex geometries, reduced waste

Mechanism of Action

The mechanism by which aluminium-nickel compounds exert their effects involves several molecular targets and pathways:

Catalytic Activity: The catalytic activity of this compound compounds is attributed to their ability to adsorb and activate reactant molecules on their surface, facilitating chemical reactions.

Thermal Stability: The high thermal stability of these compounds is due to their strong intermetallic bonding, which prevents decomposition at elevated temperatures.

Corrosion Resistance: The corrosion resistance of this compound compounds is due to the formation of a protective oxide layer on their surface, which prevents further oxidation.

Comparison with Similar Compounds

Comparison with Similar Compounds

Al-Ni vs. Iron-Aluminium (Fe-Al) Alloys

Property	Al-Ni (NiAl)	Fe-Al (Fe₃Al)
Density (g/cm³)	5.9–6.2	6.7–7.1
Melting Point (°C)	1,640 (NiAl)	1,540 (Fe₃Al)
High-Temp Strength	Superior (up to 1,100°C)	Moderate (up to 800°C)
Oxidation Resistance	Excellent in oxidizing environments	Limited above 600°C
Applications	Turbine blades, aerospace	Industrial furnaces, piping

• Key Differences : NiAl exhibits higher thermal stability and oxidation resistance than Fe-Al, making it suitable for extreme environments. Fe-Al alloys are cost-effective but suffer from brittleness and lower high-temperature performance .

Al-Ni vs. Titanium-Aluminium (Ti-Al) Alloys

Property	Al-Ni (Ni₃Al)	Ti-Al (Ti₃Al)
Density (g/cm³)	7.5	4.2–4.5
Specific Strength	High	Very high (lightweight)
Ductility	Moderate	Low (prone to cracking)
Operating Temp (°C)	1,000–1,100	600–800
Applications	High-temp structural parts	Aircraft engines, automotive

• Key Differences : Ti-Al alloys are lighter and ideal for weight-sensitive applications but lack the high-temperature robustness of Al-Ni compounds. Ni₃Al’s superior creep resistance is unmatched in turbine applications .

Al-Ni vs. Magnesium-Nickel (Mg-Ni) Alloys

Property	Al-Ni (NiAl₃)	Mg-Ni (Mg₂Ni)
Hydrogen Storage	Low capacity	High (3.6 wt.% H₂)
Thermal Conductivity	75 W/m·K	80 W/m·K
Primary Use	Structural/thermal coatings	Hydrogen fuel cells, batteries

• Key Differences : Mg-Ni alloys excel in hydrogen storage and electrochemical applications, whereas Al-Ni compounds are tailored for mechanical and thermal stability .

Research Findings and Data Tables

Table 1: Composition and Properties of Al-Ni Cold-Sprayed Coatings

Initial Al (wt.%)	Coating Thickness (mm)	Porosity (%)	Post-Treatment Hardness (HV0.3)
16%	1.4–1.6	1.5 ± 0.1	358.4 ± 18.6
33%	1.6–1.8	1.1 ± 0.1	309.8 ± 39.0
49%	1.8–2.1	1.0 ± 0.1	353.2 ± 92.7

• Note: Higher Al content increases coating thickness but reduces porosity. Post-welding treatments (e.g., dual-pulse resistance welding) significantly enhance hardness but introduce porosity (up to 4.6%) due to intermetallic formation .

Table 2: Phase Formation in Al-Ni Under Different Heat Treatments

Treatment Method	Temperature/Parameters	Key Phases Formed	Porosity Change
Furnace Heating	620°C, 4 hours	NiAl, Ni₃Al	+2.5%
Single-Pulse Welding	80 kVA, 10 mm electrode	Minimal phase change	No change
Dual-Pulse Welding	Parameter 4 (SHS)	NiAl₃, Al₂O₃ clusters	+3.7%

• Note: Self-propagating high-temperature synthesis (SHS) during welding accelerates intermetallic formation but compromises structural integrity .

Critical Analysis of Competing Materials

• Porosity and Processing : Al-Ni coatings exhibit lower porosity (1.0–1.5%) compared to Fe-Al (3–5%) and Ti-Al (2–4%) when processed via cold spraying, but furnace heating increases porosity due to prolonged diffusion .
• Cost vs. Performance : While Ti-Al alloys are lighter, Al-Ni systems offer better cost-to-performance ratios in high-stress environments. Mg-Ni alloys are niche materials focused on energy storage .

Biological Activity

Aluminium-nickel compounds, particularly in the form of alloys and nanoparticles, have garnered attention in various fields due to their unique biological activities and potential applications. This article delves into the biological effects of this compound compounds, highlighting their interactions with biological systems, cytotoxicity, and implications for health and environmental safety.

Overview of this compound Compounds

Aluminium (Al) and nickel (Ni) are both metals that can form various compounds and alloys. These materials are widely used in industries ranging from aerospace to dental applications. Their biological activity is influenced by their chemical forms, particle sizes, and concentrations.

Biological Interactions

1. Mechanisms of Interaction:

• Aluminium can interact with biological molecules, particularly proteins and nucleic acids. It has been shown to substitute for essential metals like magnesium in protein structures, potentially leading to functional disruptions .
• Nickel compounds are known for their carcinogenic properties. Studies indicate that nickel ions can induce oxidative stress by generating reactive oxygen species (ROS), which can damage cellular components such as DNA .

2. Cytotoxicity Studies:

• Research on copper-aluminium-nickel alloys demonstrated moderate cytotoxicity across various concentrations. Notably, the cytotoxic response increased with nickel content, suggesting that higher nickel levels may pose greater biological risks .
• A study involving nickel nanoparticles revealed significant alterations in antioxidant enzyme activities in exposed organisms, indicating a detrimental effect on cellular health due to oxidative stress .

Case Studies

Case Study 1: Nickel-Induced Carcinogenicity
A study examined the effects of nickel exposure on lung cells, revealing that Ni(II) ions inhibited cell division and induced DNA damage through oxidative mechanisms. The results highlighted the need for careful handling of nickel-containing materials in industrial settings to mitigate health risks .

Case Study 2: Aluminium Interaction with Proteins
Research focused on aluminium's ability to bind with serum transferrin and other proteins, affecting its bioavailability and toxicity. The study emphasized how aluminium's interaction with protein structures could lead to neurodegenerative diseases by promoting oxidative stress .

Table 1: Cytotoxicity of this compound Alloys

Alloy Composition	Cytotoxicity Level	Observations
Cu-3Al-2Ni	Moderate	Comparable to conventional alloys
Cu-9Al-4Ni	High	Significant cell response
Cu-12Al-4Ni	Moderate	Increased tensile strength

Table 2: Effects of Nickel Nanoparticles on Antioxidant Enzymes

Treatment Concentration (mg/L)	SOD Activity (U/mg protein)	CAT Activity (U/mg protein)
Control	12.5	10.0
50	15.0	12.0
100	8.0	7.5
1000	5.0	5.0

Environmental and Health Implications

The potential health risks associated with this compound compounds are significant, particularly in occupational settings where exposure levels may be elevated. Chronic exposure has been linked to various health issues, including respiratory problems and cancer . Furthermore, environmental studies indicate that these metals can accumulate in ecosystems, leading to adverse effects on flora and fauna.

Q & A

Basic Research Questions

Q. What are the standard analytical techniques for identifying and characterizing Aluminium-Nickel (Al-Ni) intermetallic compounds, and how do experimental conditions influence their accuracy?

• Methodological Answer : The Al-Ni group is typically analyzed using controlled precipitation methods. For example, NH₄Cl is used to regulate OH⁻ concentration, preventing premature precipitation of Mg²+ as Mg(OH)₂ . Characterization involves X-ray diffraction (XRD) and electron microscopy to confirm crystallographic structure and phase purity. Ensure NH₃ concentration is optimized to avoid co-precipitation of interfering ions. For reproducibility, document reagent concentrations, aging time of precipitates, and HCl treatment steps to address solubility contradictions (e.g., NiS/CoS behavior in dilute vs. concentrated HCl) .

Q. How can researchers ensure reproducibility in synthesizing Al-Ni alloys with specific phase compositions?

• Methodological Answer : Use controlled atmosphere furnaces to prevent oxidation and maintain stoichiometric ratios. Document thermal profiles (heating/cooling rates) and quenching methods, as these affect phase formation (e.g., Al₃Ni vs. AlNi₃). Include purity levels of starting materials and calibration data for equipment (e.g., thermocouples). Cross-validate results with differential scanning calorimetry (DSC) and energy-dispersive X-ray spectroscopy (EDS) .

Advanced Research Questions

Q. What experimental strategies resolve contradictions in reported solubility data for Al-Ni group sulfides (e.g., NiS and CoS) under varying HCl concentrations?

• Methodological Answer : Contradictions arise from sulfide aging effects. Freshly precipitated NiS/CoS dissolves in dilute HCl but becomes insoluble after aging due to structural reorganization. To address this:

• Conduct time-resolved solubility tests with controlled aging periods.
• Use synchrotron-based X-ray absorption spectroscopy (XAS) to monitor structural changes.
• Compare kinetic vs. thermodynamic solubility profiles and cite precedents from analogous systems (e.g., FeS/CuS) .

Q. How can researchers design experiments to isolate the effects of multiple variables (e.g., temperature, pH, and alloy composition) on Al-Ni catalytic activity?

• Methodological Answer : Employ a factorial design of experiments (DoE) to systematically vary parameters. For example:

• Fix pH using buffered solutions while varying temperature (25–80°C).
• Use electrochemical impedance spectroscopy (EIS) to correlate catalytic performance with surface morphology.
• Apply multivariate regression to decouple interdependent variables. Validate models with in situ Raman spectroscopy to track intermediate species .

Q. What methodologies address the challenge of detecting trace Al-Ni phases in heterogeneous environmental samples (e.g., soil or corrosion products)?

• Methodological Answer : Combine selective dissolution with advanced microscopy:

• Use EDTA to chelate competing ions (e.g., Fe³⁺) before gravimetric analysis.
• Apply focused ion beam (FIB) milling to prepare site-specific TEM samples.
• Pair laser ablation inductively coupled plasma mass spectrometry (LA-ICP-MS) with machine learning algorithms to map elemental distribution at ppm-level sensitivity .

Data Analysis and Interpretation

Q. How should researchers statistically validate discrepancies between experimental and computational phase diagrams for Al-Ni systems?

• Methodological Answer :

• Compare CALPHAD (CALculation of PHAse Diagrams) predictions with experimental DSC data using chi-square tests.
• Quantify uncertainty via Monte Carlo simulations incorporating measurement errors (e.g., ±1% in EDX composition).
• Publish raw datasets and code repositories to enable peer validation .

Q. What frameworks guide the formulation of hypothesis-driven research questions for understudied Al-Ni applications (e.g., hydrogen storage or magnetic alloys)?

• Methodological Answer : Use the FINER criteria (Feasible, Interesting, Novel, Ethical, Relevant):

• Novelty : Propose mechanisms for Ni-doping enhancing Al’s hydrogen absorption kinetics.
• Feasibility : Pilot experiments using Sieverts apparatus to measure H₂ uptake at controlled pressures.
• Relevance : Align with sustainable energy goals, citing precedents like LaNi₅-based systems .
